

Mal-PEG4-VCP-NB stability issues and solutions

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Compound of Interest

Compound Name: *Mal-PEG4-VCP-NB*

Cat. No.: *B15604002*

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Technical Support Center: Mal-PEG4-VCP-NB

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Mal-PEG4-VCP-NB**.

Frequently Asked Questions (FAQs)

Q1: What is **Mal-PEG4-VCP-NB** and what are its components?

A1: **Mal-PEG4-VCP-NB** is a versatile linker used primarily in the development of Antibody-Drug Conjugates (ADCs). It is composed of four key functional units:

- Mal (Maleimide): A reactive group that forms a covalent bond with thiol groups (e.g., from cysteine residues on an antibody), typically through a Michael addition reaction.^[1]
- PEG4 (Polyethylene Glycol, 4 units): A hydrophilic spacer that enhances the solubility and pharmacokinetic properties of the conjugate.
- VCP (Valine-Citrulline-PABC): A dipeptide linker (Val-Cit) connected to a p-aminobenzylcarbamate (PABC) self-immolative spacer. This unit is designed to be cleaved

by the lysosomal enzyme Cathepsin B, which is often upregulated in tumor cells, leading to targeted drug release.[2][3][4]

- NB (Norbornene): A strained alkene that can be used for bioorthogonal chemistry, such as strain-promoted alkyne-azide cycloaddition (SPAAC) or inverse electron-demand Diels-Alder reactions, allowing for further modification or labeling.

Q2: What are the primary stability concerns associated with the maleimide group in **Mal-PEG4-VCP-NB**?

A2: The maleimide group is susceptible to two main degradation pathways in aqueous environments:

- Hydrolysis: The succinimide ring formed after conjugation to a thiol can undergo hydrolysis, opening the ring to form a succinamic acid derivative. While this ring-opened form is more stable against the retro-Michael reaction, the initial maleimide itself can hydrolyze before conjugation, rendering it inactive towards thiols.[5] This hydrolysis is more pronounced at pH values above 7.5.[1]
- Retro-Michael Reaction: The thioether bond formed between the maleimide and a thiol is reversible. This can lead to deconjugation of the payload from the antibody, especially in the presence of other thiols like glutathione in the plasma.[1] This premature release of the drug can lead to off-target toxicity.

Q3: What factors influence the stability of the Val-Cit-PAB (VCP) linker?

A3: The Val-Cit-PAB linker is designed for enzymatic cleavage within the lysosome. However, its stability in systemic circulation can be compromised by:

- Premature Enzymatic Cleavage: While stable in human plasma, Val-Cit linkers have shown instability in mouse plasma due to susceptibility to cleavage by certain extracellular carboxylesterases.[6] This can lead to premature drug release in preclinical mouse models.
- Hydrophobicity: The Val-Cit-PAB linker can be hydrophobic, which may contribute to aggregation of the ADC, especially at higher drug-to-antibody ratios (DARs).[7]

Q4: How should **Mal-PEG4-VCP-NB** be stored to ensure its stability?

A4: To minimize degradation, **Mal-PEG4-VCP-NB** and its conjugates should be stored under the following conditions:

- Temperature: Store at -20°C or -80°C for long-term storage.
- pH: For aqueous solutions, maintain a pH between 6.5 and 7.5 to minimize maleimide hydrolysis.^[1]
- Moisture: Store in a desiccated environment to prevent hydrolysis of the maleimide group.

Troubleshooting Guides

Issue 1: Low Conjugation Efficiency

Potential Cause	Recommended Solution
Hydrolysis of Maleimide	Prepare maleimide solutions fresh before each use. Work with buffers in the optimal pH range of 6.5-7.5. ^[1]
Oxidation of Thiols	Use degassed buffers and consider performing the reaction under an inert atmosphere (e.g., nitrogen or argon).
Incorrect Buffer Conditions	Ensure the pH of the reaction buffer is optimal for the maleimide-thiol reaction (pH 6.5-7.5). ^[1]
Steric Hindrance	If conjugating to a sterically hindered cysteine, consider increasing the reaction time or temperature, or using a linker with a longer PEG spacer.

Issue 2: Premature Drug Release in Plasma (In Vitro)

Potential Cause	Recommended Solution
Retro-Michael Reaction	After conjugation, consider strategies to stabilize the thiosuccinimide linkage. One approach is to induce hydrolysis of the succinimide ring by briefly exposing the conjugate to a higher pH (e.g., pH 9) to form the more stable ring-opened structure.[5]
Cleavage by Plasma Enzymes	If working with mouse plasma, be aware of potential cleavage by carboxylesterases.[6] Consider using alternative linkers or mouse strains with lower carboxylesterase activity if this is a significant issue.

Issue 3: ADC Aggregation

Potential Cause	Recommended Solution
Hydrophobicity of the Linker-Drug	The VCP linker and many cytotoxic payloads are hydrophobic.[7] The PEG4 spacer helps to mitigate this, but aggregation can still occur, especially at high DARs. Try to maintain a lower DAR or consider using a more hydrophilic linker.
Unfavorable Formulation	Screen different buffer conditions (pH, ionic strength) and excipients to find a formulation that minimizes aggregation.
Inconsistent Drug-to-Antibody Ratio (DAR)	A heterogeneous mixture of ADC species can contribute to aggregation. Use site-specific conjugation methods to produce a more homogeneous ADC with a defined DAR.

Quantitative Data on Linker Stability

Table 1: Half-lives of Maleimide-Thiol Adducts (Retro-Michael Reaction)

N-substituent of Maleimide	Thiol Compound	Conditions	Half-life (hours)	Reference
N-ethyl maleimide (NEM)	4-mercaptophenylacetic acid (MPA)	Incubated with glutathione	3.1	[8]
N-phenyl maleimide (NPM)	4-mercaptophenylacetic acid (MPA)	Incubated with glutathione	18	[8]
N-aminoethyl maleimide (NAEM)	4-mercaptophenylacetic acid (MPA)	Incubated with glutathione	3.6 - 258 (depending on conditions)	[8]
N-ethylmaleimide (NEM)	4-mercaptophenylacetic acid (MPA)	Incubated with glutathione	20 - 80	[9]

Table 2: Hydrolysis Rates of Maleimide Derivatives

Maleimide Derivative	Conditions	Time for 99% Hydrolysis	Reference
Monobromomaleimide -C-2-PEG linker	pH 8.0, 37°C	A few hours	[10]
Standard Maleimide	pH >9, 37°C	Overnight	[10]

Experimental Protocols

Protocol 1: HPLC-Based Assay for Assessing Linker Stability

This protocol can be used to monitor the stability of the **Mal-PEG4-VCP-NB** conjugate over time by quantifying the amount of intact ADC.

1. Materials and Reagents:

- Purified ADC conjugate
- Phosphate Buffered Saline (PBS), pH 7.4
- Human or mouse plasma
- Reverse-phase HPLC (RP-HPLC) system with a suitable column for protein analysis (e.g., C4 or C8)
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water
- Mobile Phase B: 0.1% Trifluoroacetic acid (TFA) in acetonitrile
- Thermostated incubator at 37°C

2. Procedure:

- Prepare a stock solution of the ADC conjugate in PBS at a concentration of 1 mg/mL.
- Dilute the ADC stock solution into pre-warmed plasma (human or mouse) and PBS (as a control) to a final concentration of 0.1 mg/mL.
- Incubate the samples at 37°C.
- At designated time points (e.g., 0, 1, 6, 24, 48, 72 hours), collect aliquots from each sample.
- Immediately freeze the collected aliquots at -80°C to stop any further degradation.
- For analysis, thaw the samples and inject them onto the RP-HPLC system.
- Elute the ADC using a gradient of Mobile Phase B.
- Monitor the chromatogram at 280 nm (for the antibody) and at a wavelength specific for the drug payload.
- Integrate the peak corresponding to the intact ADC at each time point.

3. Data Analysis:

- Calculate the percentage of intact ADC remaining at each time point relative to the 0-hour time point.
- Plot the percentage of intact ADC versus time to determine the stability profile.

Protocol 2: LC-MS Analysis for Quantifying Free Payload

This protocol is used to quantify the amount of drug that has been prematurely released from the ADC.

1. Materials and Reagents:

- Plasma samples from the stability assay (Protocol 1)
- Acetonitrile (ACN)
- Formic acid
- LC-MS system (e.g., Q-TOF or Triple Quadrupole)

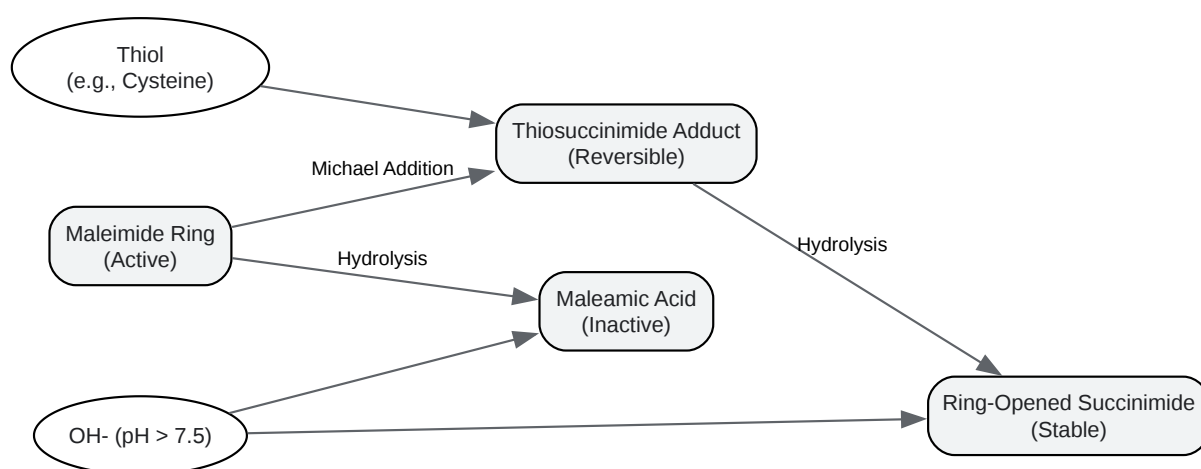
2. Procedure:

- Thaw the plasma samples from the stability assay.
- To precipitate the proteins, add 3 volumes of cold ACN to 1 volume of plasma.
- Vortex the samples and incubate at -20°C for 30 minutes.
- Centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes to pellet the precipitated protein.
- Carefully collect the supernatant, which contains the free drug.
- Dry the supernatant under a stream of nitrogen or using a vacuum concentrator.
- Reconstitute the dried extract in a suitable solvent (e.g., 50% ACN in water with 0.1% formic acid).
- Inject the reconstituted sample onto the LC-MS system.

3. Data Analysis:

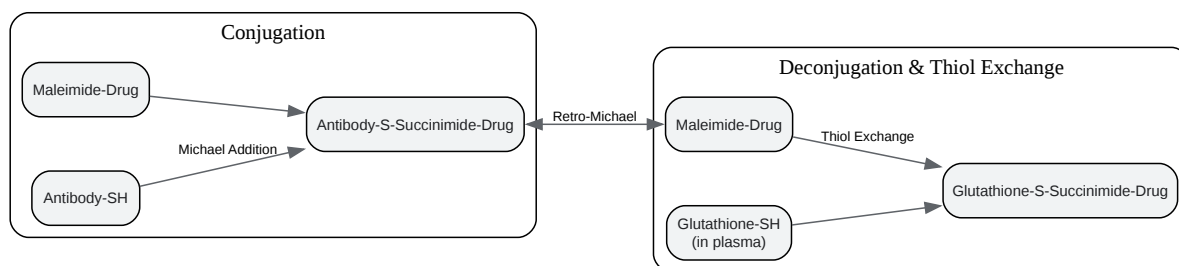
- Develop a standard curve using a known concentration of the free drug.
- Quantify the amount of free drug in the plasma samples by comparing their peak areas to the standard curve.
- Calculate the percentage of released drug at each time point.

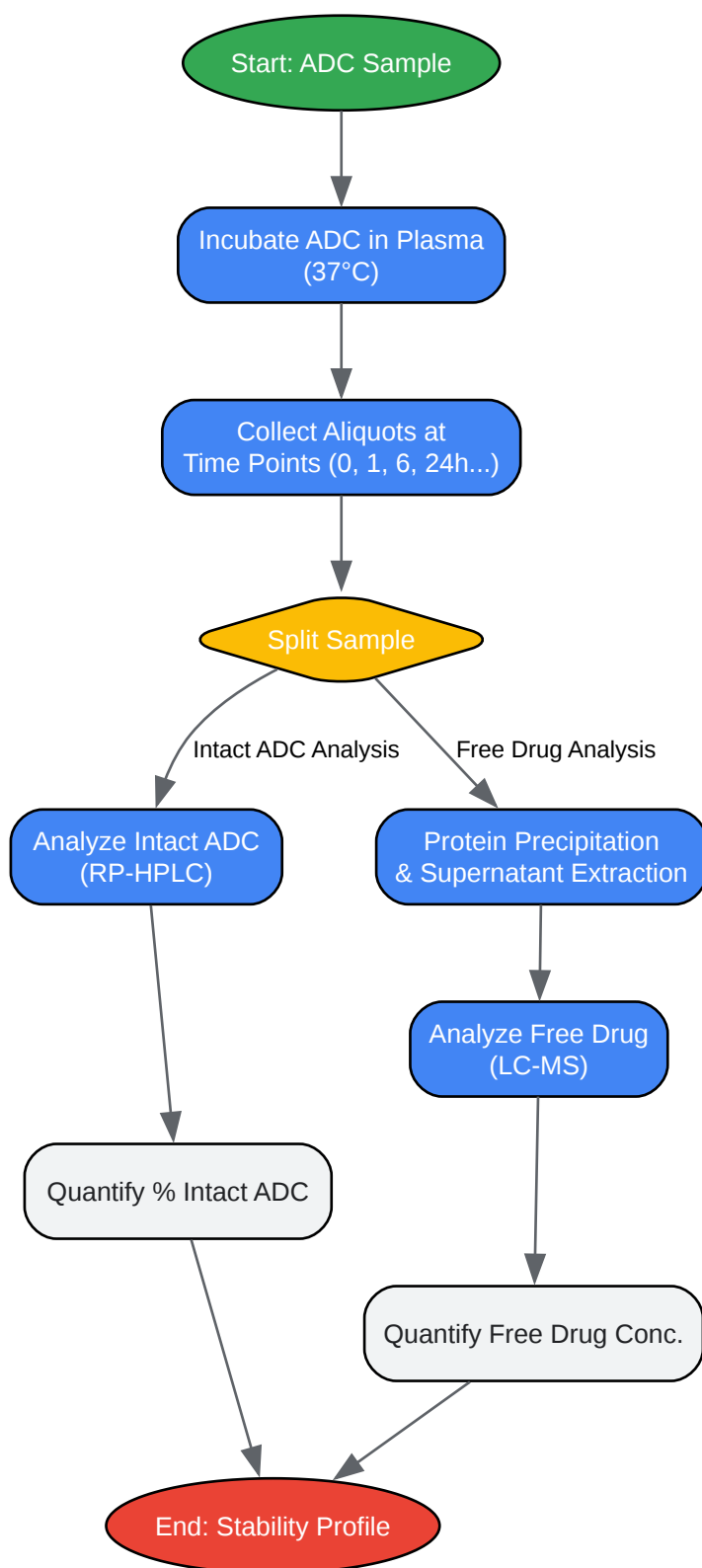
Visualizations



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Caption: Maleimide Hydrolysis Pathway





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References

- [1. vectorlabs.com](https://vectorlabs.com) [vectorlabs.com]
- [2. adc.bocsci.com](https://adc.bocsci.com) [adc.bocsci.com]
- [3. Enzymatically Cleavable Linkers for Antibody-Drug Conjugates \(ADCs\) | Tokyo Chemical Industry Co., Ltd.\(APAC\)](#) [tcichemicals.com]
- [4. caymanchem.com](https://caymanchem.com) [caymanchem.com]
- [5. Linker substitution influences succinimide ring hydrolysis equilibrium impacting the stability of attachment to antibody–drug conjugates - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [6. Glutamic acid–valine–citrulline linkers ensure stability and efficacy of antibody–drug conjugates in mice - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [7. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [8. Kinetics study of degradation of maleimide-thiol conjugates in reducing environments](#) [udspace.udel.edu]
- [9. Tunable degradation of maleimide-thiol adducts in reducing environments - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [10. researchgate.net](https://researchgate.net) [researchgate.net]
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